

Physical and chemical properties of 1-Epilupinine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Epilupinine

Cat. No.: B1197715

[Get Quote](#)

An In-depth Technical Guide to **1-Epilupinine** for Researchers, Scientists, and Drug Development Professionals

Introduction

1-Epilupinine is a naturally occurring quinolizidine alkaloid found in various plant species, particularly within the genus *Lupinus* (lupins).[1][2] It is the C-1 epimer of the more common alkaloid, lupinine.[1] As a stereoisomer, **1-Epilupinine** serves as a crucial model compound for studying the biosynthesis of quinolizidine alkaloids, their chemical ecology, and for developing asymmetric synthetic routes.[1] The molecule features a fused bicyclic quinolizidine skeleton with a hydroxymethyl group at the C-1 position.[1] Due to its bioactive properties, **1-Epilupinine** has garnered attention in pharmacology and medicinal chemistry, with research exploring its potential as an anti-cancer agent and for therapeutic applications in neurodegenerative diseases.[3]

Physical and Chemical Properties

1-Epilupinine is a white crystalline solid.[3] It is soluble in organic solvents and has limited solubility in water.[3] The chemical stability of the compound can be affected by factors such as pH and temperature, and it may decompose under extreme conditions or in the presence of strong oxidizing agents.[3]

Data Presentation: Physical and Chemical Data

Summary

Property	Value	Source(s)
IUPAC Name	[(1S,9aR)-2,3,4,6,7,8,9,9a-octahydro-1H-quinolizin-1-yl]methanol	[3][4]
CAS Number	486-71-5	[1][3][4][5]
Molecular Formula	C ₁₀ H ₁₉ NO	[1][3][4][5]
Molecular Weight	169.26 g/mol	[1][3][4][5]
Appearance	White crystalline solid	[3]
Melting Point	77-78 °C	[5][6][7]
Boiling Point	245.0 ± 13.0 °C (Predicted)	[5][7]
Density	1.04 ± 0.1 g/cm ³ (Predicted)	[5][7]
pKa	14.90 ± 0.10 (Predicted)	[5][7]
Solubility	Soluble in organic solvents, limited in water	[3]
InChI	InChI=1S/C10H19NO/c12-8-9-4-3-7-11-6-2-1-5-10(9)11/h9-10,12H,1-8H2/t9-,10-/m1/s1	[3][4]
InChI Key	HDVAWXXJVMJBAR-NXEZZACHSA-N	[3][4]
Canonical SMILES	C1CCN2CCCC(C2C1)CO	[3]
Isomeric SMILES	C1CCN2CCC--INVALID-LINK-CO	[3]

Experimental Protocols

Isolation from Natural Sources

1-Epilupinine is naturally isolated from plants of the *Lupinus* genus, such as *Lupinus varius*.^[2]

A general protocol for its isolation is as follows:

- **Extraction:** The plant material (e.g., seeds or leaves) is ground and extracted with a suitable solvent, such as ethanol.^[2]
- **Acid-Base Extraction:** The crude extract is subjected to acid-base extraction to separate the alkaloids from other plant constituents. The extract is acidified to protonate the alkaloids, making them water-soluble. The aqueous layer is then washed with an organic solvent to remove neutral and acidic compounds. Subsequently, the aqueous layer is basified to deprotonate the alkaloids, which are then extracted into an organic solvent.
- **Chromatography:** The resulting crude alkaloid mixture is further purified using chromatographic techniques, such as column chromatography on silica gel or alumina, to isolate **1-Epilupinine**.^[8]

Asymmetric Total Synthesis

Numerous total syntheses of (+)-epilupinine have been reported.^{[9][10]} A concise asymmetric total synthesis was achieved in three steps from commercially available reagents.^[11] The key steps of this synthesis are:^{[10][11]}

- **Alkylation:** Alkylation of N-nosylamide.^{[10][11]}
- **Ozone Oxidation:** Ozone oxidation of the resulting diene to yield a dialdehyde.^[10]
- **Sequential Reactions:** A one-pot reaction involving the removal of the nosyl group, an intramolecular dehydrative condensation, an L-proline catalyzed intramolecular Mannich reaction, and finally, a reduction to afford (+)-epilupinine.^{[10][11]}

Analytical Characterization

The purity and structure of **1-Epilupinine** are typically confirmed using a combination of analytical techniques:

- **High-Performance Liquid Chromatography (HPLC):** HPLC is commonly used to assess the purity and stability of **1-Epilupinine**.^[3] A typical method would involve a C18 reversed-phase

column with a mobile phase gradient of water (containing an additive like formic acid or ammonium carbonate) and an organic solvent such as acetonitrile or methanol.[12]

- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for the analysis of volatile and thermally stable compounds like **1-Epilupinine**. The electron ionization (EI) mass spectrum provides a characteristic fragmentation pattern.[12]
 - Liquid Chromatography-Mass Spectrometry (LC-MS/MS): This technique provides high selectivity and structural information. For **1-Epilupinine**, the protonated molecule $[M+H]^+$ is typically observed in the positive ion mode (m/z 170.15).[12] The fragmentation pattern in MS/MS serves as a unique fingerprint for the molecule.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR spectroscopy are used for the structural elucidation of **1-Epilupinine**, providing detailed information about the arrangement of atoms in the molecule.[4][8]
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule. The IR spectrum of lupinine derivatives shows characteristic bands for the quinolizidine system.[8]

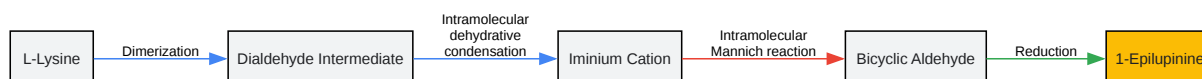
Biological Activity and Potential Applications

1-Epilupinine has demonstrated a range of biological activities, making it a compound of interest for drug development.

- Neuroprotective Effects: Studies have shown that **1-epilupinine** may have therapeutic potential for improving cognitive function.[1] In a mouse model of scopolamine-induced dementia, treatment with **1-epilupinine** (5 mg/kg) led to improved performance in the Morris water maze test, suggesting its potential to ameliorate dementia symptoms.[1]
- Anti-inflammatory Properties: Research suggests that quinolizidine alkaloids like **1-epilupinine** may possess anti-inflammatory properties, although the detailed mechanisms are still under investigation.[3]

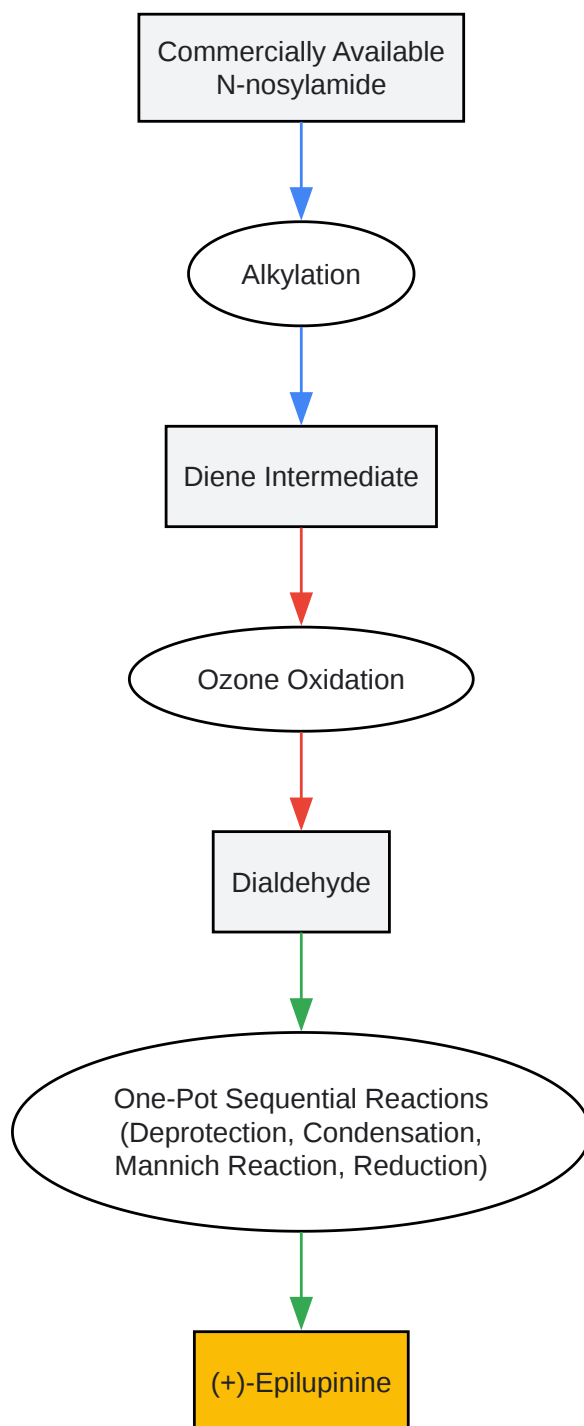
- Bactericidal and Sedative Effects: Lupinine, a related alkaloid, is reported to have bactericidal and low sedative effects.[8]
- Anticancer Activity: **1-Epilupinine** has been shown to exhibit in vitro inhibitory activity against Leukaemia P-388 and lymphocytic Leukaemia L1210.[10]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Biosynthetic pathway of **1-Epilupinine** from L-lysine.



[Click to download full resolution via product page](#)

Caption: Simplified workflow for the asymmetric total synthesis of (+)-Epilupinine.



[Click to download full resolution via product page](#)

Caption: Typical analytical workflow for the characterization of **1-Epilupinine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Epilupinine - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Buy 1-Epilupinine (EVT-1538717) | 486-71-5 [evitachem.com]
- 4. Epilupinine | C₁₀H₁₉NO | CID 92767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Epilupinine CAS#: 486-71-5 [m.chemicalbook.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. 1-Epilupinine | 486-71-5 [amp.chemicalbook.com]
- 8. Synthesis, Structure and Biological Activity of (1s,9ar)-1H-1,2,3-Triazol-1-yl) Methyl) Octahydro-1h-Quinolizine Derivatives of Lupinine - PMC [pmc.ncbi.nlm.nih.gov]
- 9. academic.oup.com [academic.oup.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. 1-Epilupinine | 486-71-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Physical and chemical properties of 1-Epilupinine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197715#physical-and-chemical-properties-of-1-epilupinine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com